

Albamycin™ (Novobiocin) as a Selection Agent in Bacterial Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: *Albamycin*

Cat. No.: B7559106

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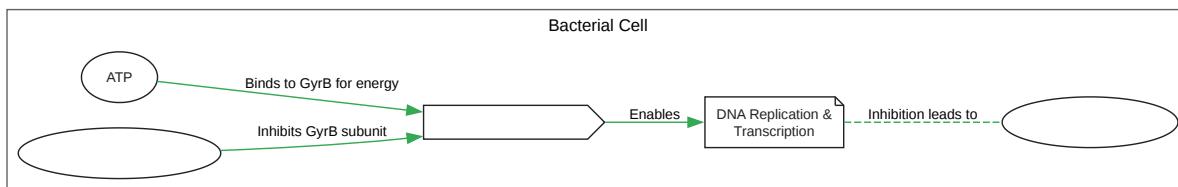
For Researchers, Scientists, and Drug Development Professionals

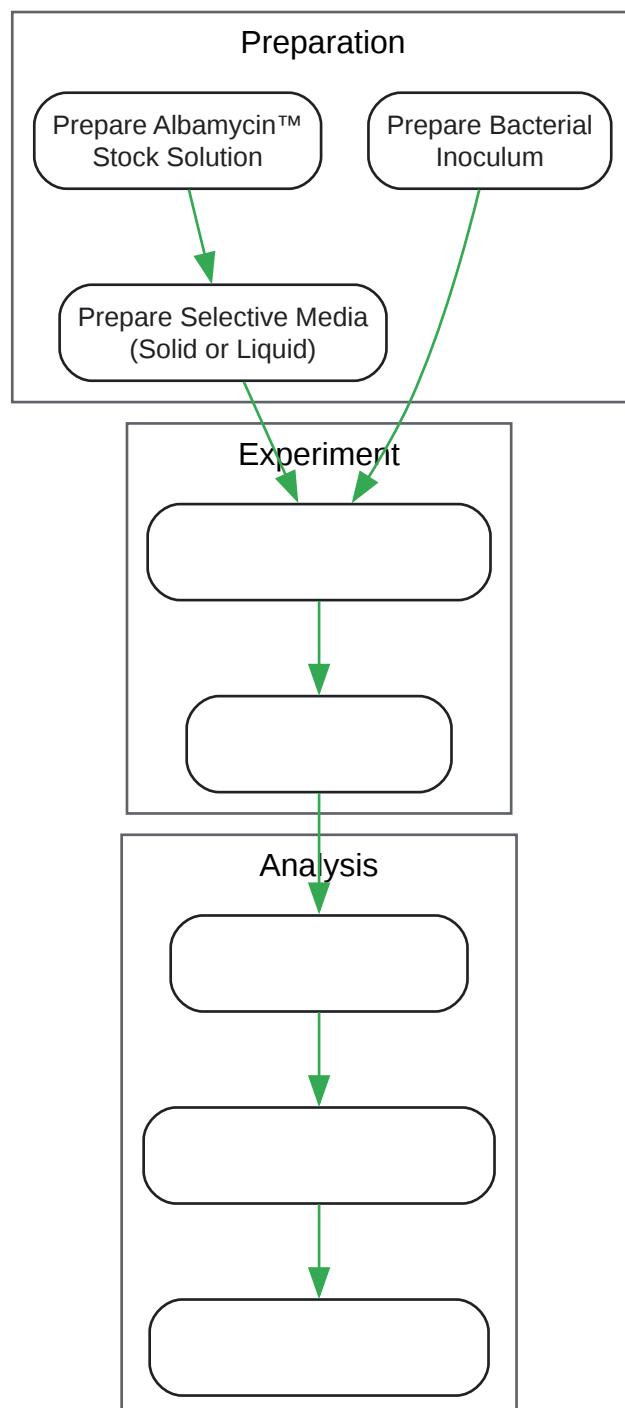
Introduction

Albamycin™, the brand name for the aminocoumarin antibiotic novobiocin, is a valuable tool in microbiology for the selection of specific bacterial strains.^{[1][2]} Produced by the actinomycete *Streptomyces niveus*, novobiocin selectively inhibits bacterial DNA gyrase (specifically the GyrB subunit), an enzyme essential for DNA replication and repair.^{[3][4][5]} This mechanism of action makes it particularly effective against Gram-positive bacteria.^[6] These application notes provide detailed protocols and critical data for utilizing **Albamycin™** as a selection agent in various bacterial culture applications.

Mechanism of Action

Novobiocin acts as a competitive inhibitor of the ATPase activity of the bacterial DNA gyrase B (GyrB) subunit.^{[3][4]} DNA gyrase is a type II topoisomerase responsible for introducing negative supercoils into bacterial DNA, a process crucial for DNA replication, transcription, and recombination.^[3] By binding to the ATP-binding site of GyrB, novobiocin prevents the conformational changes required for DNA strand passage and re-ligation, ultimately leading to the cessation of DNA synthesis and bacterial cell death.^[5]



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